

Reversing Chemoresistance: A Comparative Guide to Zosuquidar Trihydrochloride

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Compound of Interest		
Compound Name:	Zosuquidar trihydrochloride	
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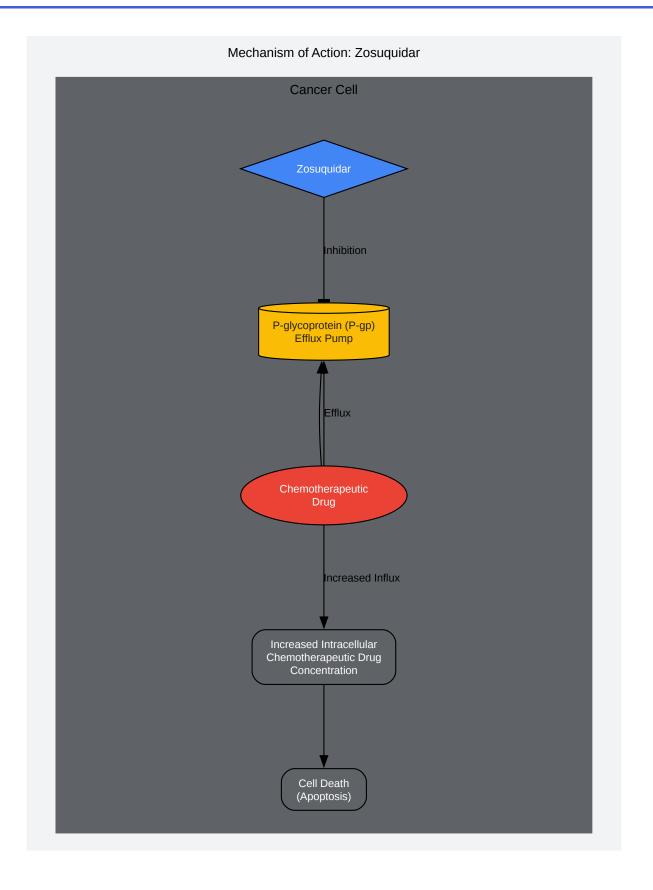
Chemoresistance remains a significant hurdle in the effective treatment of many cancers. One of the key mechanisms underlying this phenomenon is the overexpression of ATP-binding cassette (ABC) transporters, such as P-glycoprotein (P-gp), which actively efflux chemotherapeutic agents from cancer cells, reducing their intracellular concentration and efficacy. **Zosuquidar trihydrochloride** (formerly LY335979) has emerged as a potent and highly selective third-generation P-gp inhibitor, demonstrating significant promise in reversing P-gp-mediated multidrug resistance (MDR). This guide provides a comparative analysis of Zosuquidar's performance, supported by experimental data, to aid researchers in their evaluation of this compound for preclinical and clinical investigations.

Mechanism of Action: Potent and Selective P-glycoprotein Inhibition

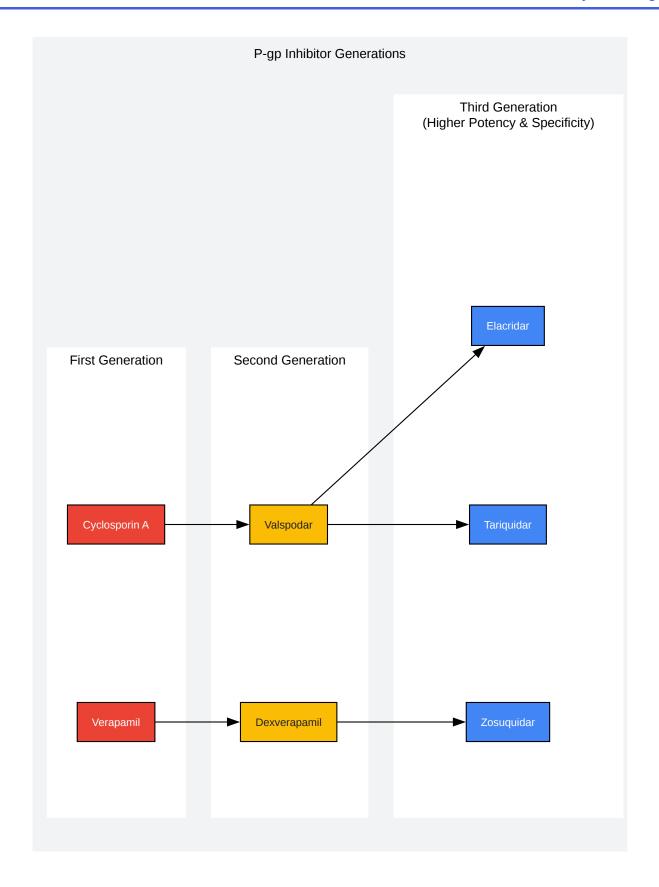
Zosuquidar is a non-competitive inhibitor that binds with high affinity to P-glycoprotein, effectively blocking its drug efflux function.[1] Unlike earlier generation P-gp inhibitors, Zosuquidar exhibits high specificity for P-gp with minimal inhibitory effects on other MDR proteins like MRP1 and MRP2.[2] This selectivity is a key advantage, as it reduces the potential for off-target effects and complex drug-drug interactions. The primary mechanism of action involves direct inhibition of the P-gp transporter, leading to increased intracellular accumulation and enhanced cytotoxicity of co-administered chemotherapeutic drugs in resistant cancer cells.

[3]

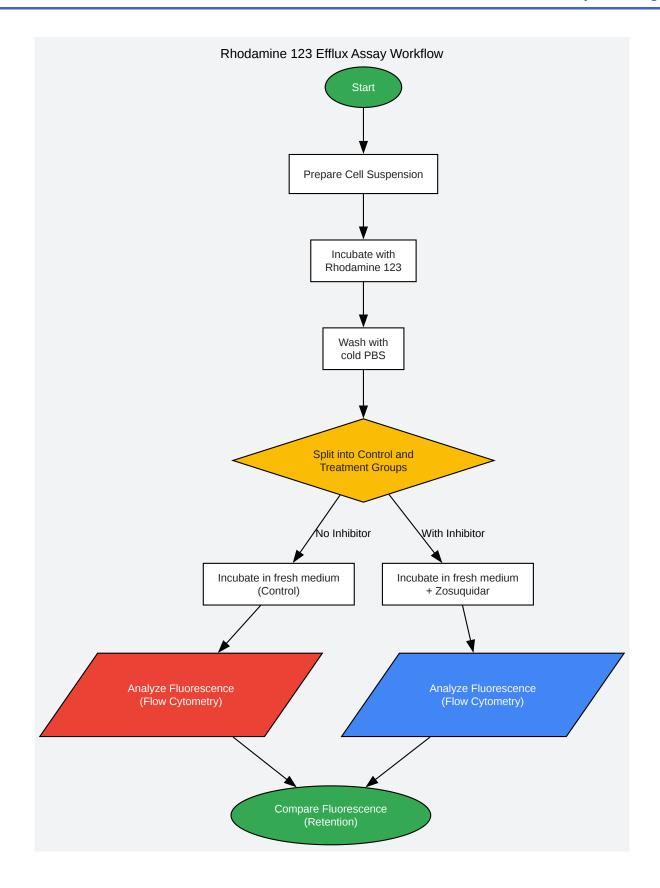




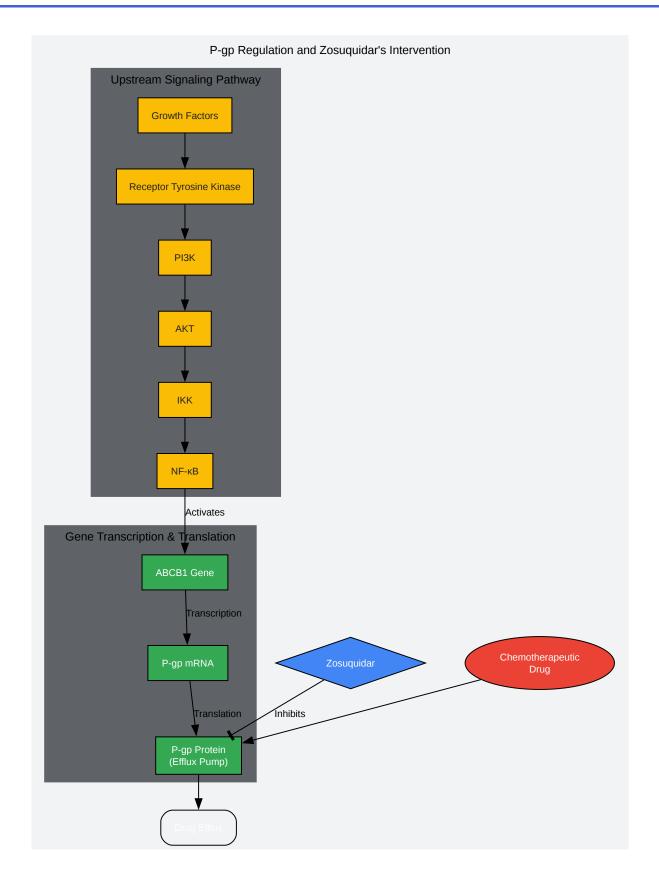












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References

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